

The Solubility of 7-Bromoisoquinoline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 7-Bromoisoquinoline

Cat. No.: B118868

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **7-bromoisoquinoline**, a key building block in medicinal chemistry and organic synthesis. An understanding of its solubility is critical for reaction optimization, purification, formulation development, and screening in drug discovery programs. This document compiles available quantitative solubility data, details a standard experimental protocol for solubility determination, and presents a logical workflow for this process.

Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various solvent systems. Quantitative data for the solubility of **7-bromoisoquinoline** is limited in publicly available literature, with most information provided by commercial suppliers. The data presented below is collated from these sources. It is important to note that solubility can be influenced by factors such as temperature, purity of the solute and solvent, and the method of determination.

Table 1: Quantitative Solubility of **7-Bromoisoquinoline**

Solvent	Abbreviation	Solubility (mg/mL)	Source
Dimethylformamide	DMF	30	[1]
Dimethyl sulfoxide	DMSO	30	[1]
Ethanol	EtOH	30	[1]
Ethanol:Phosphate-Buffered Saline (pH 7.2) (1:8)	EtOH:PBS	0.5	[1]

Note: The data provided is based on information from a commercial supplier and should be considered as a guideline. Experimental verification is recommended for specific applications.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic (equilibrium) solubility of a solid compound in a solvent.[2] This method ensures that the solvent is fully saturated with the solute, providing an accurate measure of its solubility at a given temperature.

Principle

An excess amount of the solid compound (solute) is added to a known volume of the solvent. The mixture is then agitated at a constant temperature for a prolonged period to allow the system to reach equilibrium. At equilibrium, the concentration of the dissolved solute in the solvent represents its solubility.

Materials and Equipment

- **7-Bromoisoquinoline** (solid)
- Organic solvents of interest (e.g., methanol, acetonitrile, ethyl acetate, toluene, etc.)
- Analytical balance

- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated pipettes and volumetric flasks
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

Procedure

- Preparation: Add an excess amount of **7-bromoisoquinoline** to a vial. The exact amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- Solvent Addition: Accurately add a known volume of the desired organic solvent to the vial.
- Equilibration: Seal the vial tightly and place it in a shaker or incubator set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient duration (typically 24-72 hours) to ensure equilibrium is achieved.
- Phase Separation: After the equilibration period, allow the vial to stand undisturbed to let the undissolved solid settle. To separate the saturated solution from the excess solid, either centrifuge the vial or filter the supernatant using a syringe filter compatible with the solvent.
- Sample Preparation for Analysis: Carefully take an aliquot of the clear, saturated supernatant. Dilute the aliquot with a known volume of the solvent to bring the concentration within the linear range of the analytical instrument.
- Concentration Determination: Analyze the diluted sample using a calibrated analytical method, such as UV-Vis spectrophotometry or HPLC, to determine the concentration of **7-bromoisoquinoline**.
- Calculation: Calculate the solubility of **7-bromoisoquinoline** in the solvent, typically expressed in mg/mL or mol/L, taking into account the dilution factor.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of solubility using the shake-flask method.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. Shake-Flask Solubility Assay - Enamine [enamine.net]
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